

# Best practices for long-term storage of J-104129

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## Compound of Interest

Compound Name:	J-104129
CAS No.:	244277-89-2
Cat. No.:	B1139122

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## Technical Support Center: J-104129 Fumarate

This guide provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **J-104129** fumarate, a potent and selective M3 muscarinic receptor antagonist. It also includes troubleshooting for common issues encountered during experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **J-104129** fumarate and what is its primary mechanism of action?

**J-104129** fumarate is a potent M3 muscarinic receptor antagonist. It exhibits high selectivity for the M3 receptor over M1 and M2 receptors. Its mechanism of action involves binding to M3 receptors and inhibiting acetylcholine-induced effects, such as bronchoconstriction.

Q2: What are the recommended long-term storage conditions for solid **J-104129** fumarate?

For long-term stability, solid **J-104129** fumarate should be stored at +4°C. It is also advisable to protect it from light and moisture by storing it in a tightly sealed, opaque container, potentially within a desiccator.[1]

Q3: How should I prepare and store stock solutions of **J-104129** fumarate?

The recommended solvent for preparing stock solutions is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1] For long-term storage, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[1][2][3]

Q4: What is the solubility of **J-104129** fumarate?

The solubility of **J-104129** fumarate is as follows:

- In DMSO: <50.06 mg/mL[4]
- In ethanol: <25.03 mg/mL[4]

Q5: Can the type of storage container affect the stability of **J-104129** fumarate solutions?

Yes, the choice of storage container can impact the stability of the compound.[2] For long-term storage, it is best to use amber glass vials or polypropylene tubes that are known to be inert to minimize the risk of the compound adhering to the container surface or contaminants leaching into the solution.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in frozen stock solution upon thawing.	The compound's solubility limit may have been exceeded at lower temperatures, or the solvent was not suitable for cryogenic storage.[2]	Thaw the solution slowly at room temperature and vortex gently to ensure it is fully dissolved before use. Consider storing at a slightly lower concentration for future use.[2][3]
Inconsistent experimental results or loss of biological activity.	The compound may have degraded during storage or handling. This can be due to repeated freeze-thaw cycles, exposure to light, or oxidation.[2][5]	Perform an analytical check, such as HPLC, to confirm the purity and concentration of your stock solution.[3] Prepare fresh working solutions for each experiment and avoid storing them for extended periods in aqueous buffers.[1]
A color change is observed in the stock or working solution.	This often indicates chemical degradation or oxidation of the compound, which can be triggered by exposure to light or air.[2]	Discard the solution and prepare a fresh one from a solid stock. When preparing new solutions, consider purging the headspace of the storage vial with an inert gas like argon or nitrogen before sealing.[2]
The vehicle control (e.g., DMSO) is showing a biological effect.	The final concentration of the solvent in the assay may be too high.	Ensure the final concentration of DMSO is kept low, typically below 0.5%, and ideally below 0.1%. All experimental wells, including untreated controls, should contain the same final concentration of the vehicle.[5]

## Quantitative Data Summary

Property	Value	Reference
Molecular Weight	500.63 g/mol	
Formula	C <sub>24</sub> H <sub>36</sub> N <sub>2</sub> O <sub>2</sub> .C <sub>4</sub> H <sub>4</sub> O <sub>4</sub>	
CAS Number	257603-40-0	
Purity	≥98% (HPLC)	
K <sub>i</sub> (human M3 receptor)	4.2 nM	
K <sub>i</sub> (human M1 receptor)	19 nM	
K <sub>i</sub> (human M2 receptor)	490 nM	
Solubility in DMSO	<50.06 mg/mL (100 mM)	
Solubility in Ethanol	<25.03 mg/mL (50 mM)	

## Experimental Protocols

### Detailed Methodology: Preparing Stock and Working Solutions

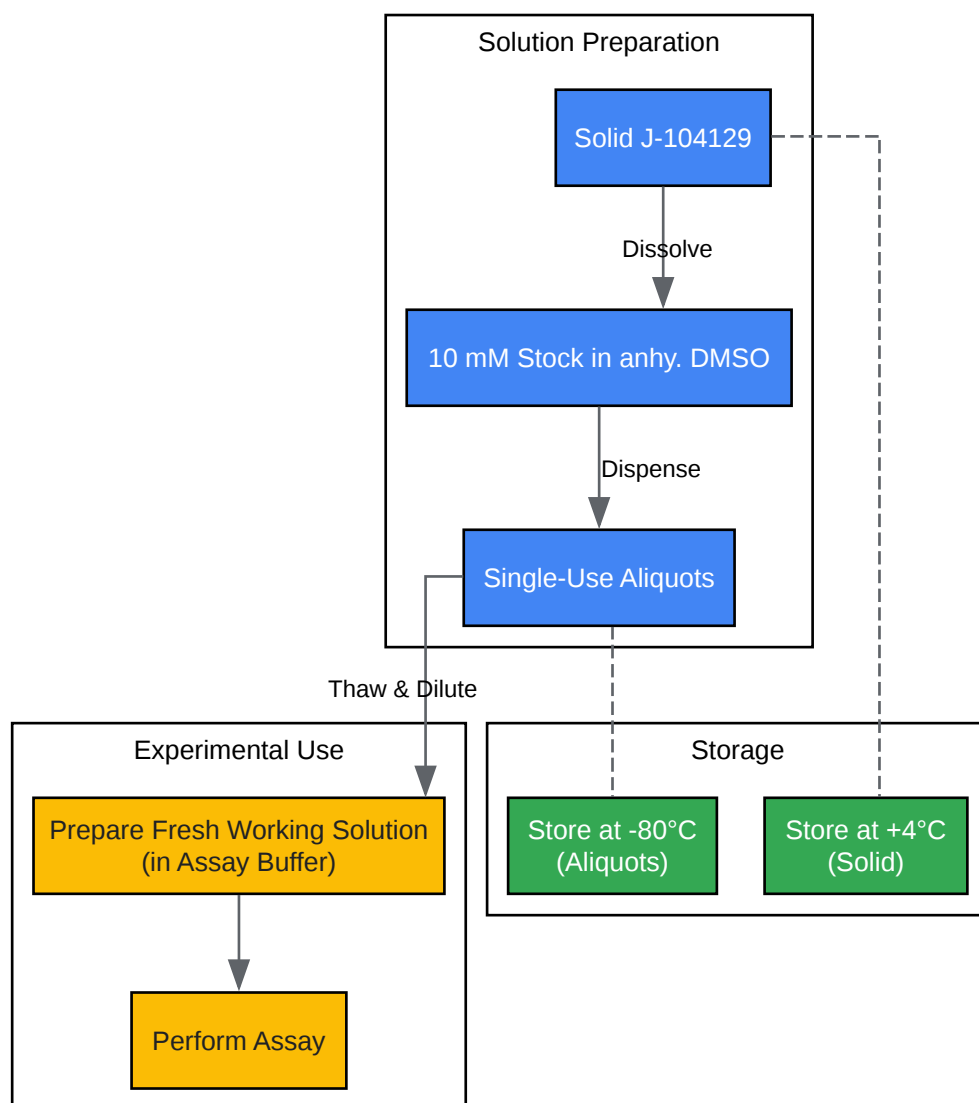
This protocol outlines the steps for preparing **J-104129** fumarate solutions for use in cell-based or biochemical assays.

- **Equilibration:** Allow the vial of solid **J-104129** fumarate to reach room temperature before opening. This prevents moisture from condensing on the solid compound.[1]
- **Stock Solution Preparation:**
  - Using aseptic techniques, add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
  - Ensure complete dissolution by vortexing the vial. If necessary, brief sonication in a water bath can be used to aid dissolution.[1]
- **Aliquoting:** Dispense the stock solution into smaller, single-use, light-protected vials (e.g., amber polypropylene tubes). This is crucial to avoid the degradation that can be caused by

repeated freeze-thaw cycles.[1][3]

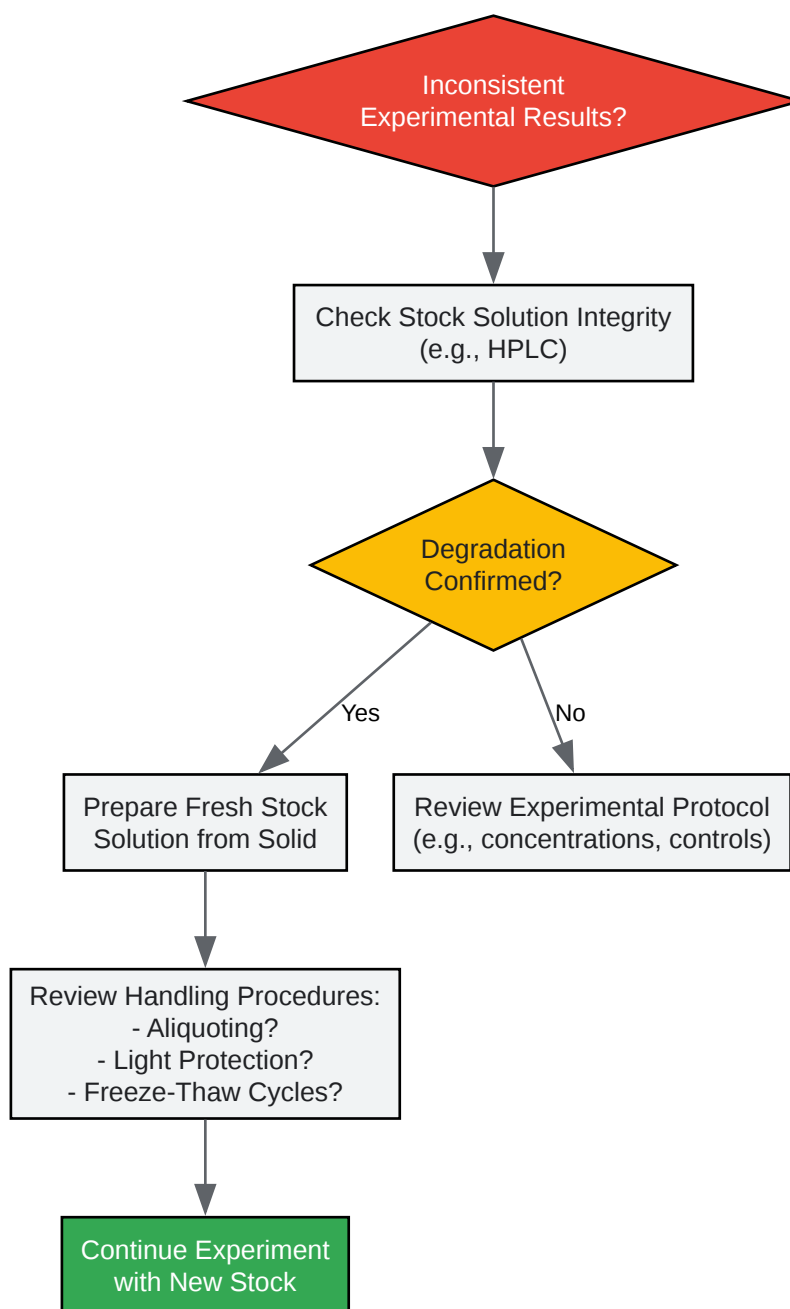
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and the date of preparation. Store these aliquots at -20°C or -80°C for long-term use.[1]
- Working Solution Preparation:
  - On the day of the experiment, thaw a single aliquot of the stock solution.
  - Dilute the stock solution to the final working concentration using the appropriate aqueous buffer or cell culture medium.
  - It is critical to prepare working solutions fresh for each experiment and not to store them for extended periods.[1]

## Visualizations



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Caption: Workflow for **J-104129** storage, preparation, and use.



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Caption: Logic diagram for troubleshooting inconsistent results.

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## References

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- To cite this document: BenchChem. [Best practices for long-term storage of J-104129]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139122/docs#best-practices-for-long-term-storage-of-j-104129\]](https://www.benchchem.com/product/b1139122/docs#best-practices-for-long-term-storage-of-j-104129)

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